

# Proper Disposal Procedures for Picein

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## Compound of Interest

Compound Name: Picein

Cat. No.: B015555

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This guide provides essential safety and logistical information for the proper disposal of **Picein** (CAS 530-14-3), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Picein Safety and Hazard Information

**Picein** is a chemical compound that requires careful handling and disposal. While some regulations may not classify it as a hazardous substance, it is crucial to handle it with care to avoid potential risks.[1][2] One German classification system rates **Picein** as "severely hazardous to water" (WGK 3), highlighting the importance of preventing its release into the environment.[3] Therefore, discharging **Picein** into drains or the environment must be strictly avoided.[4]

### Key Safety Precautions:

- Avoid the formation of dust when handling the solid form.[4]
- Prevent contact with skin and eyes by using appropriate personal protective equipment (PPE), such as chemical-impermeable gloves and safety glasses.[4]
- Ensure adequate ventilation in the handling area.[4]

## Quantitative Data for Picein

The following table summarizes key quantitative data for **Picein**.

Property	Value	Source(s)
CAS Number	530-14-3	[1][4]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>7</sub>	[1][4]
Molecular Weight	298.29 g/mol	[2][4]
Melting Point	195°C	[4]
Boiling Point	562.6°C at 760 mmHg	[4]
Solubility	Slightly soluble in Ethanol, Methanol, Water	[4]
Water Hazard Class (WGK)	3 (Severely hazardous to water)	[3]

## Picein Disposal Protocol

The recommended procedure for disposing of **Picein** waste is to treat it as hazardous chemical waste. This protocol is based on general best practices for laboratory chemical disposal.

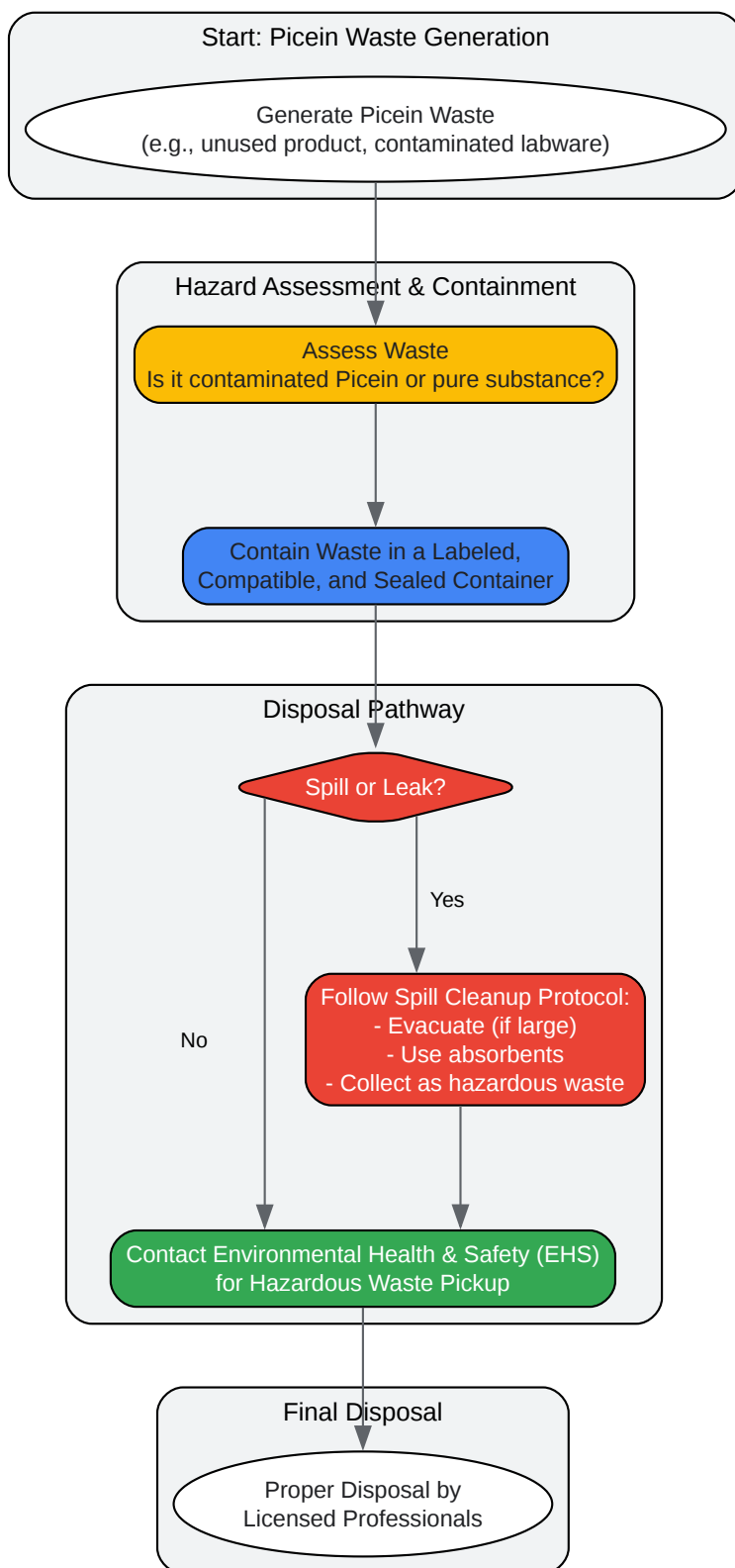
Methodology for **Picein** Waste Disposal:

- Waste Collection:
  - Collect **Picein** waste, including any contaminated materials (e.g., gloves, absorbent paper), in a dedicated, properly labeled, and sealed container.[5]
  - The container must be compatible with the chemical waste and in good condition to prevent leaks or ruptures.[5]
  - Label the container clearly with "Hazardous Waste" and "**Picein**".[5]
- Storage:
  - Store the sealed waste container in a designated satellite accumulation area (SAA) that is secure and away from incompatible materials.[5]

- Ensure the container is kept closed at all times, except when adding waste.[5]
- Disposal Request:
  - Arrange for the disposal of the **Picein** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Do not attempt to neutralize or dispose of **Picein** waste through the standard trash or sanitary sewer system.
- Spill Cleanup:
  - In case of a spill, prevent further leakage if it is safe to do so.[4]
  - For small spills, use an absorbent material like sand or vermiculite to contain the substance.
  - Collect the absorbent material and any contaminated debris into a sealed container for hazardous waste disposal.[5]
  - For large spills, evacuate the area and contact your institution's EHS department immediately.

## Picein Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Picein**.



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Caption: Workflow for the safe disposal of **Picein** waste.

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